

# Application of INF55 in Bacterial Biofilm Research: Information Not Available

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## Compound of Interest

Compound Name: INF55

Cat. No.: B1671941

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Despite a comprehensive search for the application of a compound referred to as "INF55" or "INF-55" in the field of bacterial biofilm research, no specific studies, quantitative data, or established protocols detailing its use for inhibiting or studying bacterial biofilms could be identified.

While the user request sought detailed application notes, experimental protocols, and data on the anti-biofilm properties of **INF55**, the available scientific literature does not appear to contain this information.

One study identified a compound designated as INF-55, describing it as an inhibitor of bacterial efflux pumps.[1] Efflux pumps are proteins that bacteria use to expel toxic substances, including antibiotics, from their cells.[1] In the context of this research, INF-55 was investigated for its potential to enhance the efficacy of photodynamic therapy against Escherichia coli by preventing the bacteria from pumping out the therapeutic agent.[1] The authors of that study suggested that this dual-action strategy could be a promising approach for treating biofilm-related infections in the future; however, the study itself did not include any experiments or data on the direct effects of INF-55 on biofilm formation or dispersal.[1]

No information was found on a compound specifically named "INF55" (as a single term) in the context of bacterial biofilm research. Additionally, a search for a similarly named molecule, KKL-55, also yielded no relevant results concerning its application in biofilm studies.

## Conclusion

At present, there is a lack of publicly available research data to support the creation of detailed application notes and protocols for the use of **INF55** or INF-55 in bacterial biofilm research. The scientific community has not published findings that would allow for the summarization of quantitative data, the outlining of specific experimental methodologies, or the visualization of signaling pathways related to **INF55**'s direct impact on bacterial biofilms. Therefore, the core requirements of the user's request cannot be fulfilled based on the current body of scientific literature. Further research would be necessary to determine if **INF55** or related compounds have any direct anti-biofilm activity.

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## References

- 1. mdpi.com [mdpi.com]
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